

A Technical Guide to m-PEG21-OH: Properties, Suppliers, and Applications

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Compound of Interest

Compound Name: *m*-PEG21-OH

Cat. No.: B11931287

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of methoxy-poly(ethylene glycol)-21-hydroxyl (**m-PEG21-OH**), a monodisperse polyethylene glycol (PEG) derivative crucial for bioconjugation, drug delivery, and nanoparticle functionalization. This document details its chemical properties, CAS number information, reliable suppliers, and comprehensive experimental protocols for its application in research and development.

Chemical Identity and Properties

m-PEG21-OH is a hydrophilic polymer composed of a methoxy-capped polyethylene glycol chain with 21 ethylene glycol units and a terminal hydroxyl group. This specific structure offers a balance of water solubility and a reactive site for further chemical modification.

CAS Number: It is important to note that a specific CAS number for **m-PEG21-OH** is not individually assigned. Instead, it falls under the general CAS number for methoxypolyethylene glycols, which is 9004-74-4^{[1][2][3]}. When sourcing this compound, it is crucial to specify the desired number of ethylene glycol units or the corresponding molecular weight.

The calculated molecular weight of **m-PEG21-OH** is approximately 955.15 g/mol. Commercially available products may have a slight molecular weight distribution, which is characterized by the polydispersity index (PDI). For research and pharmaceutical applications, a low PDI (typically ≤ 1.05) is desirable to ensure batch-to-batch consistency.

Quantitative Data Summary

The following table summarizes the key quantitative data for m-PEG-OH with a degree of polymerization around 21 (molecular weight \approx 950-1050 g/mol).

Property	Value	References
Average Molecular Weight (g/mol)	950 - 1050	[4]
Polydispersity Index (PDI)	≤ 1.05	[2]
Solubility	Soluble in water, DMSO, DMF, chloroform, methylene chloride. Less soluble in ethanol and toluene. Insoluble in diethyl ether.	
Density (g/mL)	~ 1.125	
Physical Form	White to off-white waxy solid or powder	

Supplier Information

Several chemical suppliers specialize in providing high-purity PEG derivatives for research and pharmaceutical development. When sourcing **m-PEG21-OH**, it is advisable to request a certificate of analysis (CoA) that specifies the average molecular weight and PDI.

Potential Suppliers:

- Biopharma PEG: Offers a wide range of m-PEG-OH products with various molecular weights and can provide custom synthesis.
- Creative PEGWorks: A leading supplier of PEGylation reagents, offering m-PEG-OH with low PDI.
- Polysciences, Inc.: Provides a variety of poly(ethylene glycol) monomethyl ethers for biomedical applications.

- MedChemExpress: Supplies m-PEG-OH derivatives, often used as linkers in PROTAC development.
- BroadPharm: Specializes in PEG linkers for bioconjugation and drug delivery.
- AxisPharm: Offers a comprehensive catalog of PEG linkers, including various m-PEG derivatives.

Experimental Protocols

The terminal hydroxyl group of **m-PEG21-OH** is not sufficiently reactive for direct conjugation to most biomolecules. Therefore, an activation step is typically required to convert the hydroxyl group into a more reactive functional group.

Activation of the Terminal Hydroxyl Group

A common method for activating the hydroxyl group is to convert it into an amine-reactive N-hydroxysuccinimide (NHS) ester. This is generally a two-step process involving oxidation of the alcohol to a carboxylic acid, followed by reaction with N-hydroxysuccinimide.

Step 1: Oxidation to Carboxylic Acid

- Materials: **m-PEG21-OH**, Jones reagent (chromium trioxide in sulfuric acid) or TEMPO/NaOCl, acetone, dichloromethane, water, brine, anhydrous sodium sulfate.
- Procedure:
 - Dissolve **m-PEG21-OH** in acetone and cool the solution to 0°C.
 - Slowly add Jones reagent dropwise while stirring. The reaction progress can be monitored by a color change from orange to green.
 - Once the reaction is complete, quench with isopropanol.
 - Remove the acetone under reduced pressure.
 - Add water to the residue and extract the product with dichloromethane.

- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution to obtain the crude m-PEG21-COOH. Purification can be achieved by column chromatography.

Step 2: NHS Ester Formation

- Materials: m-PEG21-COOH, N-hydroxysuccinimide (NHS), 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) or Dicyclohexylcarbodiimide (DCC), anhydrous dichloromethane or DMF.
- Procedure:
 - Dissolve m-PEG21-COOH and NHS (1.1 equivalents) in anhydrous dichloromethane.
 - Add EDC (1.1 equivalents) to the solution and stir at room temperature for 4-16 hours under an inert atmosphere.
 - Monitor the reaction by Thin Layer Chromatography (TLC).
 - Once the starting material is consumed, filter the reaction mixture to remove any precipitated urea byproduct (if DCC is used).
 - Wash the filtrate with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
 - The resulting m-PEG21-NHS can be precipitated in cold diethyl ether and dried under vacuum.

Protein PEGylation Protocol

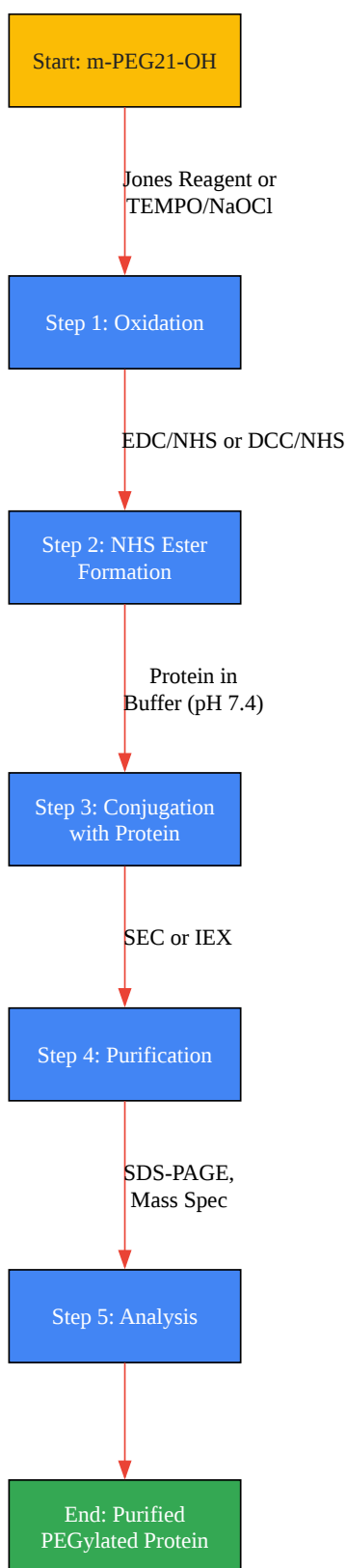
This protocol describes a general procedure for conjugating the activated m-PEG21-NHS to primary amine groups (e.g., lysine residues) on a protein.

- Materials: Protein of interest, m-PEG21-NHS, reaction buffer (e.g., phosphate-buffered saline, PBS, pH 7.4), quenching solution (e.g., Tris or glycine).
- Procedure:
 - Dissolve the protein in the reaction buffer to a known concentration (e.g., 1-10 mg/mL).
 - Dissolve m-PEG21-NHS in a small amount of anhydrous DMSO or DMF.
 - Add the activated PEG solution to the protein solution. The molar ratio of PEG to protein will need to be optimized for the desired degree of PEGylation.
 - Incubate the reaction mixture at a controlled temperature (e.g., 4°C or room temperature) with gentle stirring for a specific duration (e.g., 1-4 hours).
 - Monitor the reaction progress using SDS-PAGE, which will show an increase in the molecular weight of the PEGylated protein.
 - Quench the reaction by adding the quenching solution to react with any excess m-PEG21-NHS.
 - Purify the PEGylated protein from unreacted PEG and protein using techniques such as size-exclusion chromatography (SEC) or ion-exchange chromatography (IEX).

Visualizations

Chemical Structure of m-PEG21-OH





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References

- 1. mPEG-OH, Methoxy Linear PEG - Biopharma PEG [biochempeg.com]
- 2. creativepegworks.com [creativepegworks.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. MPEG 1000 - Product Portal of the PCC Group [products.pcc.eu]
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